

Comparative Characterization Guide: Isobutyltriphenylphosphonium Bromide (IBTPPB)

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Compound of Interest

Compound Name:	<i>Isobutyltriphenylphosphonium bromide</i>
CAS No.:	22884-29-3
Cat. No.:	B1585849

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Executive Summary

Isobutyltriphenylphosphonium bromide (IBTPPB, CAS: 22884-29-3) is a quaternary phosphonium salt primarily utilized as a precursor for non-stabilized Wittig ylides and as a lipophilic mitochondrial targeting vector.

While structurally similar to its linear isomer (n-butyltriphenylphosphonium bromide), the branching at the

-carbon of the isobutyl group introduces specific steric constraints. These constraints significantly influence its behavior in olefination reactions—altering Z/E selectivity profiles—and modify its lipophilicity (LogP), affecting mitochondrial uptake kinetics. This guide objectively characterizes IBTPPB against its linear and stabilized alternatives, providing validated protocols for synthesis and application.

Structural & Spectroscopic Fingerprint

Accurate characterization of IBTPPB is critical, particularly to distinguish it from n-butyl isomers which may co-elute or have similar melting points if impure.

Physicochemical Profile[1][2][3][4][5][6][7][8]

Property	Isobutyl-TPP Bromide (IBTPPB)	n-Butyl-TPP Bromide	Benzyl-TPP Bromide
Structure	Branched (-methyl)	Linear	Aromatic (-phenyl)
CAS	22884-29-3	1779-51-7	1449-46-3
Melting Point	200–202 °C [1]	240–243 °C	293–298 °C
Ylide Type	Non-stabilized	Non-stabilized	Semi-stabilized
Hygroscopicity	High	Moderate	Moderate
Solubility	Water, Ethanol, DCM, CHCl	Water, Ethanol, DCM	Water, Ethanol, DCM

Spectroscopic Data (NMR)

The phosphorus atom introduces significant splitting in both

H and

C spectra.[1] The values below represent expected shifts in CDCl

.

Table 1: NMR Characterization Data

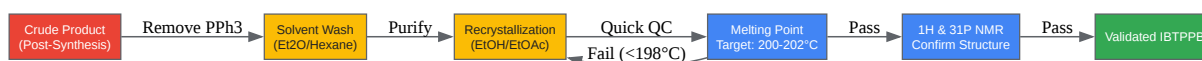
Nucleus	Moiety	Chemical Shift (, ppm)	Multiplicity & Coupling (in Hz)	Mechanistic Insight
P	Phosphonium	~21–25	Singlet	Characteristic of alkyl-TPP salts; shifts slightly with concentration.
H	P-Ph (Aromatic)	7.60 – 7.90	Multiplet	Diagnostic for the triphenylphosphonium headgroup.
H	P-CH -	3.30 – 3.60	dd or m ()	Deshielded by positive P; split by P and adjacent CH.
H	-CH-(CH)	1.80 – 2.10	Multiplet	Methine proton; distinct from n-butyl methylene chain.
H	-CH-(CH)	1.05 – 1.20	Doublet ()	Methyl doublet confirms isobutyl branching.
C	P-CH -	~30.0	Doublet ()	Large one-bond coupling to Phosphorus.

“

*Expert Note: The melting point is a rapid purity indicator. IBTPPB melts ~40°C lower than the *n*-butyl analog due to the disruption of crystal packing efficiency by the isobutyl branch [1].*

Visualization: Characterization Workflow

The following diagram outlines the logical flow for validating synthesized IBTPPB.



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Figure 1: Step-by-step purification and validation workflow for IBTPPB.

Performance Comparison: Wittig Olefination

The primary synthetic utility of IBTPPB is generating the isobutylidene moiety via Wittig olefination. The choice between IBTPPB and other salts dictates the stereochemical outcome.

Steric Control & Selectivity

Wittig reactions are governed by the stability of the ylide. IBTPPB forms a non-stabilized ylide.

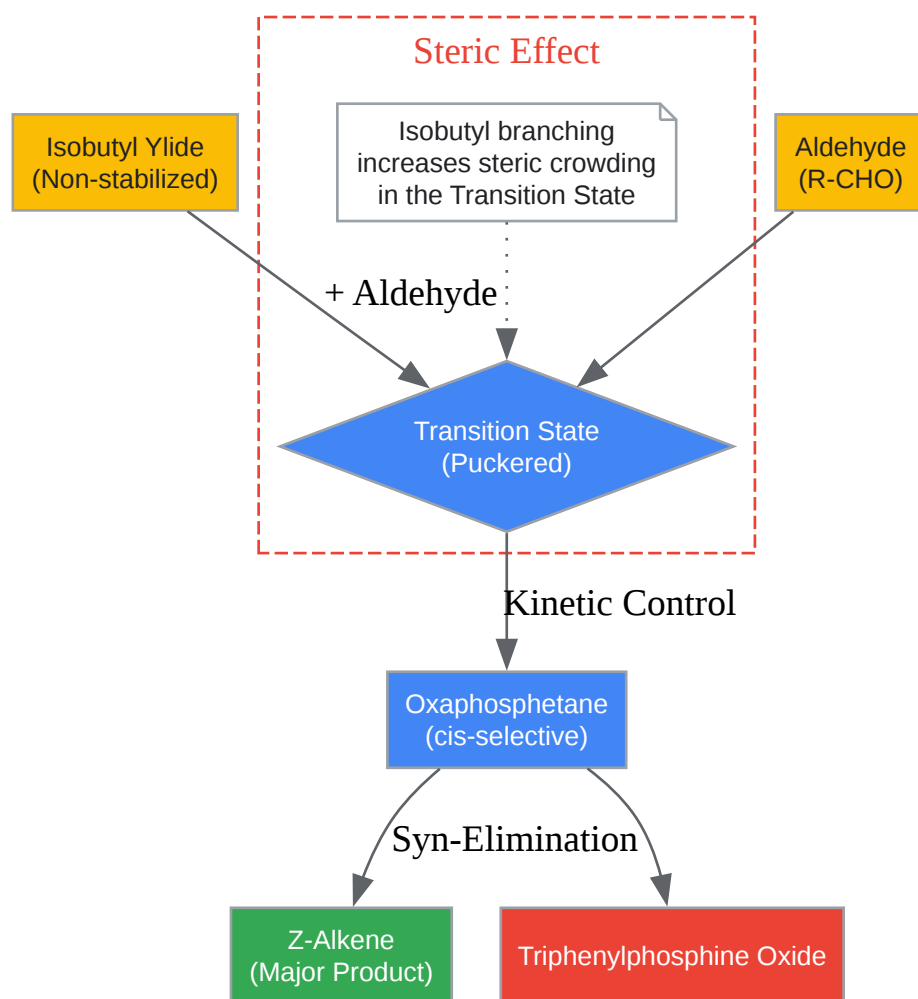
- Non-Stabilized Ylides (Alkyl): Typically yield *Z*-alkenes (*cis*) via the kinetic control of oxaphosphetane formation (*erythro*-selective).
- Stabilized Ylides (Ester/Aryl): Yield *E*-alkenes (*trans*) via thermodynamic control.

Comparative Selectivity Table

Precursor Salt	Ylide Stability	Primary Product	Steric Influence
n-Butyl-TPP	Non-Stabilized	Z-Alkene (>90%)	Low steric bulk; rapid reaction.
Isobutyl-TPP (IBTPPB)	Non-Stabilized	Z-Alkene (Mod/High)	Moderate steric bulk. The
			-branching can destabilize the transition state, potentially slowing reaction or slightly eroding Z-selectivity compared to n-butyl [2, 3].
Benzyl-TPP	Semi-Stabilized	Mixed E/Z	Phenyl ring stabilizes negative charge; poor selectivity without modification.

Mechanism Visualization

The diagram below illustrates how the isobutyl group interacts during the critical oxaphosphetane formation step.



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Figure 2: Mechanistic pathway of IBTPPB in Wittig reactions, highlighting the kinetic control leading to Z-alkenes.

Performance Comparison: Mitochondrial Targeting

Triphenylphosphonium (TPP) cations are "lipophilic cations" that accumulate in the mitochondrial matrix driven by the membrane potential (

mV).

- Uptake Efficiency: Driven by lipophilicity (LogP).
- IBTPPB LogP: ~1.64 (Calculated).

- Comparison:
 - Methyl-TPP: Lower lipophilicity; slower uptake.
 - Decyl-TPP: High lipophilicity; very fast uptake but can cause membrane disruption at high concentrations.
 - Isobutyl-TPP: Offers a balance. It is sufficiently lipophilic to cross membranes but less hydrophobic than long-chain alkyls, potentially reducing non-specific binding to cytosolic membranes [4, 5].

Experimental Protocols

Protocol A: Synthesis of IBTPPB

This protocol avoids the use of sealed tubes by using high-boiling solvents or extended reflux times.

Reagents:

- Triphenylphosphine (PPh)
) : 1.0 equiv (e.g., 2.62 g, 10 mmol)
- Isobutyl Bromide (1-bromo-2-methylpropane): 1.2 equiv (e.g., 1.64 g, 12 mmol)
- Solvent: Toluene (anhydrous)

Procedure:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve PPh in Toluene (approx. 3-5 mL per mmol).
- Addition: Add Isobutyl Bromide.
- Reflux: Attach a reflux condenser under an inert atmosphere (N or Ar). Heat to reflux (110°C) for 48 hours.

- Note: The reaction is slower than n-butyl due to the steric hindrance of the isobutyl group.
- Precipitation: The product typically precipitates as a white solid. If no precipitate forms, cool to room temperature and add diethyl ether to induce crystallization.
- Filtration: Filter the white solid under vacuum.
- Washing: Wash the filter cake 3x with diethyl ether to remove unreacted PPh and bromide.
- Drying: Dry under high vacuum for 6 hours.
- Validation: Check Melting Point (Target: 200-202°C).

Protocol B: General Wittig Olefination (Z-Selective)

Standard "Instant Ylide" method.

Reagents:

- IBTPPB: 1.1 equiv[2]
- Base: Potassium tert-butoxide (KOtBu) or NaHMDS: 1.1 equiv
- Aldehyde: 1.0 equiv
- Solvent: Dry THF

Procedure:

- Ylide Formation: Suspend IBTPPB in dry THF at 0°C under N.
.
- Deprotonation: Add Base dropwise. The solution should turn distinctively yellow/orange (ylide formation). Stir for 30-60 mins.
- Coupling: Cool to -78°C (for maximum Z-selectivity) or maintain at 0°C. Add the aldehyde dropwise.

- Reaction: Allow to warm to room temperature over 2-4 hours.
- Workup: Quench with saturated NH
Cl. Extract with diethyl ether.
- Purification: Silica gel chromatography.

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